

# In-Depth Technical Guide to the Health and Safety of 1,4-Dimethylpyrazole

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## Compound of Interest

Compound Name: **1,4-Dimethylpyrazole**

Cat. No.: **B091193**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **1,4-Dimethylpyrazole** (CAS No. 1072-68-0), a heterocyclic compound used in various research and industrial applications. This document is intended for an audience with a technical background, including researchers, scientists, and professionals in drug development. It details toxicological data, safe handling procedures, and experimental protocols relevant to the safe use of this chemical.

## Chemical and Physical Properties

**1,4-Dimethylpyrazole** is a flammable liquid that is harmful if swallowed and can cause serious eye damage.[\[1\]](#)[\[2\]](#) A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **1,4-Dimethylpyrazole**

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> N <sub>2</sub>	[2]
Molecular Weight	96.13 g/mol	[2]
Appearance	Light yellow liquid	[1]
Boiling Point	150.3 °C	[1]
Melting Point	-45.8 °C	[1]
Flash Point	48 °C	[1]
Auto-ignition Temperature	401 °C	[1]

## Toxicological Information

The primary acute health hazard associated with **1,4-Dimethylpyrazole** is its oral toxicity.[1] It is classified as "Harmful if swallowed" (Acute Toxicity, Oral, Category 4).[1][2] It is also classified as causing "serious eye damage" (Serious Eye Damage, Category 1).[1][2]

Table 2: Acute Toxicity of **1,4-Dimethylpyrazole**

Endpoint	Species	Route	Value	Classification	Reference(s)
LD <sub>50</sub>	Rat (male)	Oral	969 mg/kg bw	Category 4	[1]

## Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification for **1,4-Dimethylpyrazole**:

- Flammable liquids: Category 3[1][2]
- Acute toxicity, Oral: Category 4[1][2]
- Serious eye damage: Category 1[1][2]

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H226: Flammable liquid and vapour.[\[1\]](#)[\[2\]](#)
- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[2\]](#)

Precautionary Statements: A comprehensive list of precautionary statements covering prevention, response, storage, and disposal is available in safety data sheets.[\[1\]](#) Key preventive measures include keeping away from ignition sources, wearing protective gloves, clothing, and eye/face protection, and washing thoroughly after handling.[\[1\]](#)

## Experimental Protocols

Detailed experimental protocols for toxicological assessments are crucial for understanding and interpreting safety data. Below are representative protocols for acute oral, dermal, and eye irritation studies.

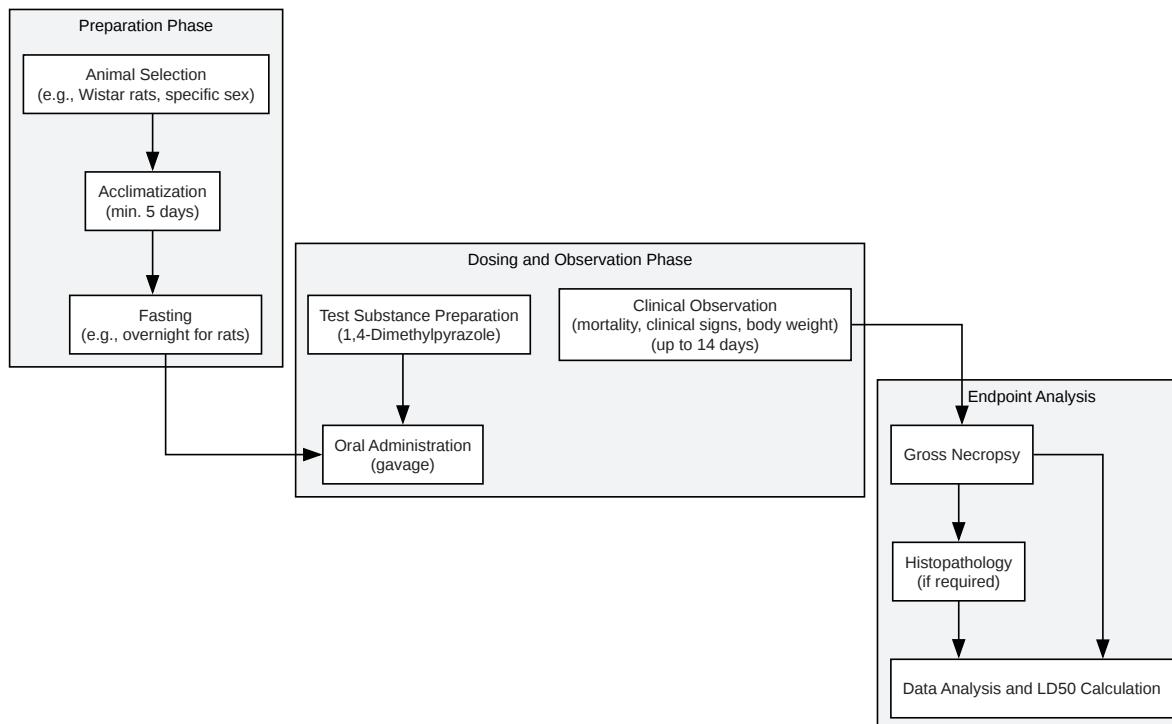
### Acute Oral Toxicity Study (LD<sub>50</sub>)

This protocol is a representative example based on general principles for determining the acute oral median lethal dose (LD<sub>50</sub>).

**Objective:** To determine the median lethal dose (LD<sub>50</sub>) of **1,4-Dimethylpyrazole** following a single oral administration.

**Test Guideline:** Based on principles outlined in OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

Experimental Workflow for Acute Oral Toxicity Study

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Caption: General workflow for an acute oral toxicity study.

Materials:

- Test substance: **1,4-Dimethylpyrazole**
- Test animals: Healthy, young adult rats (e.g., Wistar strain), typically of one sex (females are often used).

- Vehicle: Appropriate vehicle for dissolving or suspending the test substance (e.g., water, corn oil).
- Oral gavage needles.

**Procedure:**

- Animal Preparation: Animals are acclimatized to laboratory conditions for at least 5 days. They are fasted overnight prior to dosing.
- Dose Administration: The test substance is administered as a single dose by oral gavage. Dosing is sequential, with a small number of animals (e.g., 3) per step.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for up to 14 days.
- Endpoint Analysis: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Data Evaluation: The LD<sub>50</sub> is estimated based on the observed mortality at different dose levels.

## Acute Dermal Irritation/Corrosion Study

The following is a generalized protocol based on OECD Test Guideline 404.

**Objective:** To assess the potential of **1,4-Dimethylpyrazole** to cause skin irritation or corrosion.

**Test Guideline:** OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).

**Materials:**

- Test substance: **1,4-Dimethylpyrazole**
- Test animals: Healthy, young adult albino rabbits.
- Gauze patches and semi-occlusive dressings.

**Procedure:**

- Animal Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animals.
- Test Substance Application: A small amount (e.g., 0.5 mL for liquids) of the test substance is applied to a gauze patch and then to the skin. The patch is covered with a semi-occlusive dressing.
- Exposure: The dressing is removed after a 4-hour exposure period.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized scale.
- Data Evaluation: The mean scores for erythema and edema are calculated for each animal. The substance is classified based on the severity and reversibility of the skin reactions.

## Acute Eye Irritation/Corrosion Study

The following is a generalized protocol based on OECD Test Guideline 405.

Objective: To assess the potential of **1,4-Dimethylpyrazole** to cause eye irritation or corrosion.

Test Guideline: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

Materials:

- Test substance: **1,4-Dimethylpyrazole**
- Test animals: Healthy, young adult albino rabbits.
- Local anesthetic (optional).

Procedure:

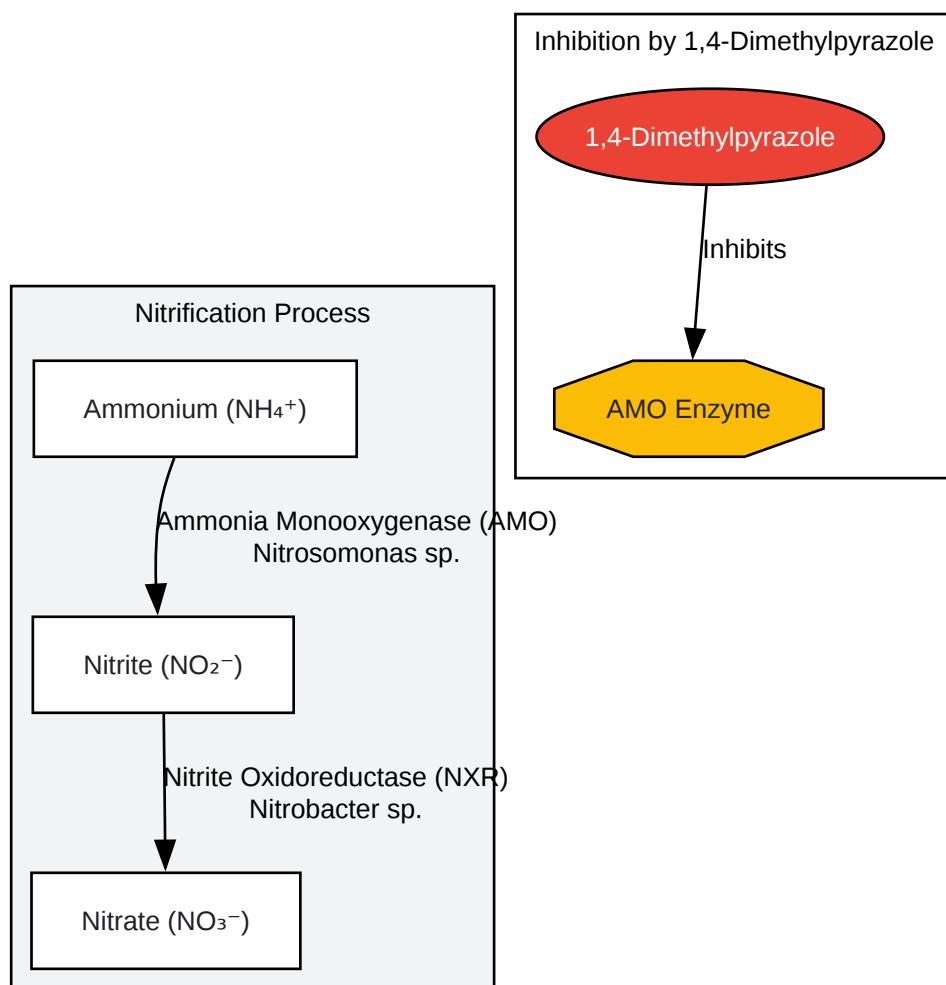
- Pre-examination: Both eyes of each animal are examined for any pre-existing irritation or defects.

- **Test Substance Instillation:** A small volume (e.g., 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation. Observations are made for effects on the cornea, iris, and conjunctiva, and are scored according to a standardized scale.
- **Data Evaluation:** The substance is classified based on the severity, persistence, and reversibility of the eye lesions observed.

## Mechanism of Action as a Nitrification Inhibitor

While not a human toxicity pathway, the primary mechanism of action of **1,4-Dimethylpyrazole** in agricultural applications is as a nitrification inhibitor. It targets the ammonia monooxygenase (AMO) enzyme in nitrifying bacteria, such as *Nitrosomonas europaea*.<sup>[3]</sup> This inhibition slows the conversion of ammonium to nitrate in the soil, which can improve nitrogen use efficiency by plants.<sup>[3]</sup>

Signaling Pathway for Nitrification Inhibition



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Caption: Inhibition of nitrification by **1,4-Dimethylpyrazole**.

## Handling, Storage, and First Aid

Handling: Handle in a well-ventilated place.<sup>[1]</sup> Wear suitable protective clothing, gloves, and eye/face protection.<sup>[1]</sup> Avoid contact with skin and eyes.<sup>[1]</sup> Use non-sparking tools and take measures to prevent electrostatic discharge.<sup>[1]</sup> Do not eat, drink, or smoke when using this product.<sup>[1]</sup>

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1]</sup> Keep away from heat, sparks, open flames, and other ignition sources.<sup>[1]</sup>

First Aid Measures:

- If Swallowed: Rinse mouth. Do not induce vomiting. Call a poison control center or doctor immediately.[1]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical help.[1]
- If Inhaled: Move person into fresh air. If breathing is difficult, give oxygen.[1]

**Spill and Disposal:** In case of a spill, remove all sources of ignition and use spark-proof tools.[1] Prevent the chemical from entering drains.[1] Collect the spilled material and dispose of it at an appropriate treatment and disposal facility in accordance with local regulations.[1]

This guide is intended to provide detailed health and safety information for **1,4-Dimethylpyrazole** for a technical audience. It is not exhaustive and should be used in conjunction with the most current Safety Data Sheet (SDS) and institutional safety protocols. Always consult with a qualified safety professional for specific guidance on handling and use.

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